

The Dicyanoaurate(I) Ion: A Technical Reference for Scientific Applications

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Compound of Interest

Compound Name: *Dicyanoaurate ion*

Cat. No.: *B080273*

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The dicyanoaurate(I) ion, $[\text{Au}(\text{CN})_2]^-$, is a significant anionic coordination complex of gold. Renowned for its stability and central role in gold extraction and electroplating, it is also gaining prominence in advanced research, including the development of novel therapeutic agents. This technical guide provides an in-depth overview of its core physicochemical properties, synthesis protocols, and applications relevant to researchers, scientists, and professionals in drug development.

Core Physicochemical and Structural Properties

The dicyanoaurate(I) ion is a linear and highly stable complex. The gold(I) center is coordinated to two cyanide ligands, resulting in a molecule with well-defined chemical characteristics. Key quantitative data are summarized below.

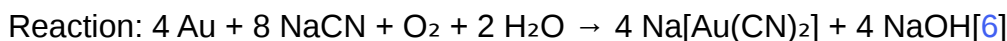
Property	Value
Molecular Formula	C ₂ AuN ₂ ⁻ [1][2][3]
Molar Mass	249.00 g/mol [1][2][3]
Exact Mass	248.972718 Da[1][3]
IUPAC Name	Dicyanidoaurate(1-)
CAS Number	14950-87-9[1][2][4]
Structure	Linear
C-Au-C Bond Angle	~180° (e.g., 179.38°, 177.42°)[5]
Au-C Bond Distance	~1.97 - 2.01 Å[5]

Synthesis of Dicyanoaurate(I) Complexes: Experimental Protocols

The synthesis of dicyanoaurate salts is fundamental to its application. The primary methods involve the oxidative dissolution of metallic gold in a cyanide solution or the electrolytic dissolution in a cyanide-containing electrolyte.

Protocol 1: Chemical Synthesis via Gold Cyanidation

This method, often referred to as the Elsner process, is the cornerstone of gold extraction from ore and is adaptable for laboratory-scale synthesis of dicyanoaurate salts like sodium or potassium dicyanoaurate.



Methodology:

- Preparation: Metallic gold (e.g., powder, foil) is suspended in an aqueous solution of sodium cyanide (NaCN) or potassium cyanide (KCN).
- Oxidation: Air or pure oxygen is bubbled through the solution. Oxygen acts as the oxidizing agent, enabling the dissolution of gold. [6]

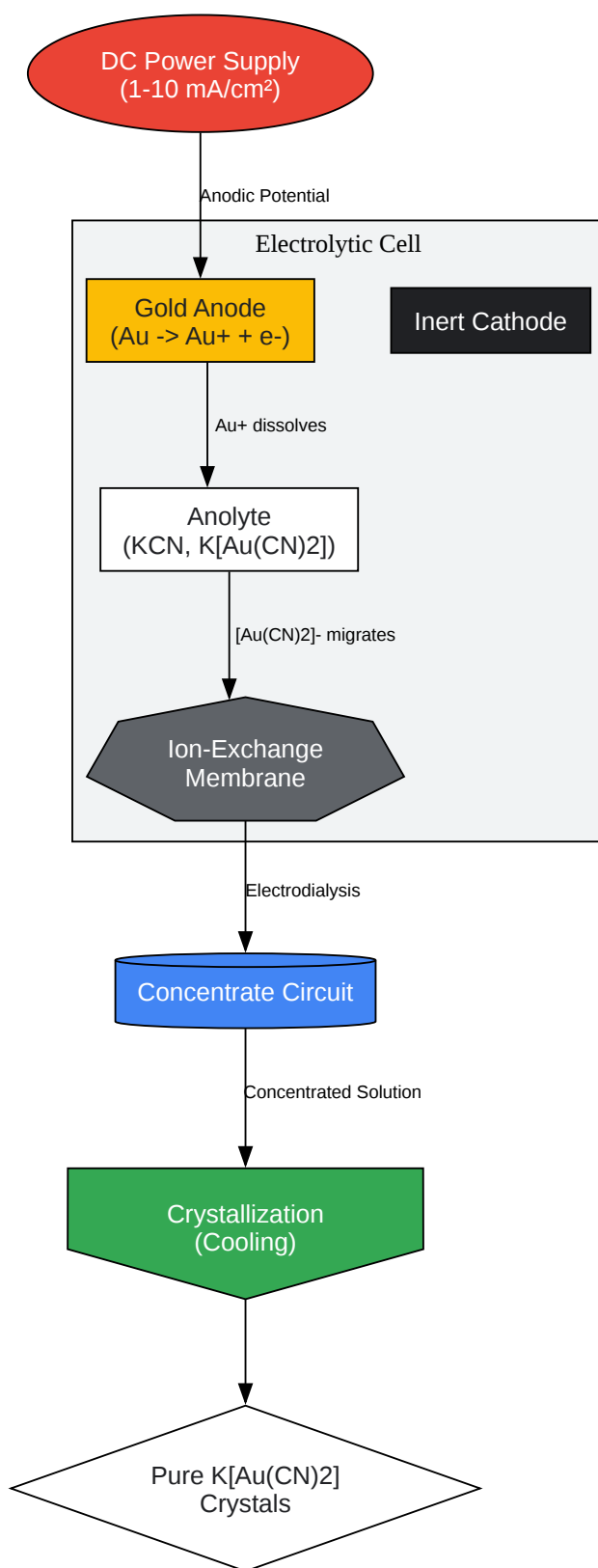
- **Complexation:** The oxidized gold (Au^+) is immediately complexed by the cyanide ions (CN^-) in the solution to form the stable, soluble $[\text{Au}(\text{CN})_2]^-$ ion.[\[6\]](#)
- **Separation:** The resulting solution, containing the dicyanoaurate complex, is separated from any unreacted gold or solid impurities.
- **Crystallization:** The dicyanoaurate salt can be crystallized from the solution, often by evaporation of the solvent or by the addition of a less polar solvent like alcohol to induce precipitation.[\[7\]](#)

Protocol 2: Electrolytic Synthesis of Potassium Dicyanoaurate(I)

This electrochemical method offers high purity and control, making it suitable for producing high-grade potassium dicyanoaurate for applications like electroplating.[\[8\]](#)

Methodology:

- **Cell Setup:** An electrolytic cell is configured with a pure gold anode and an inert cathode, separated by ion-exchange membranes.[\[8\]](#)
- **Anolyte Composition:** The anolyte compartment is filled with an aqueous solution containing 5-50 g/L of potassium cyanide (KCN) and 5-100 g/L of potassium dicyanoaurate ($\text{K}[\text{Au}(\text{CN})_2]$).[\[8\]](#)
- **Electrolysis:** A direct current is applied with a current density of 1-10 mA/cm^2 . At the anode, gold is oxidized and dissolves, forming $[\text{Au}(\text{CN})_2]^-$ ions.[\[8\]](#)
- **Concentration:** The process is coupled with electrodialysis using the ion-exchange membranes to concentrate the $\text{K}[\text{Au}(\text{CN})_2]$ in a separate circuit.[\[8\]](#)
- **Crystallization:** The highly concentrated $\text{K}[\text{Au}(\text{CN})_2]$ solution is cooled, allowing the pure salt to crystallize out.



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Caption: Workflow for the electrolytic synthesis of potassium dicyanoaurate.

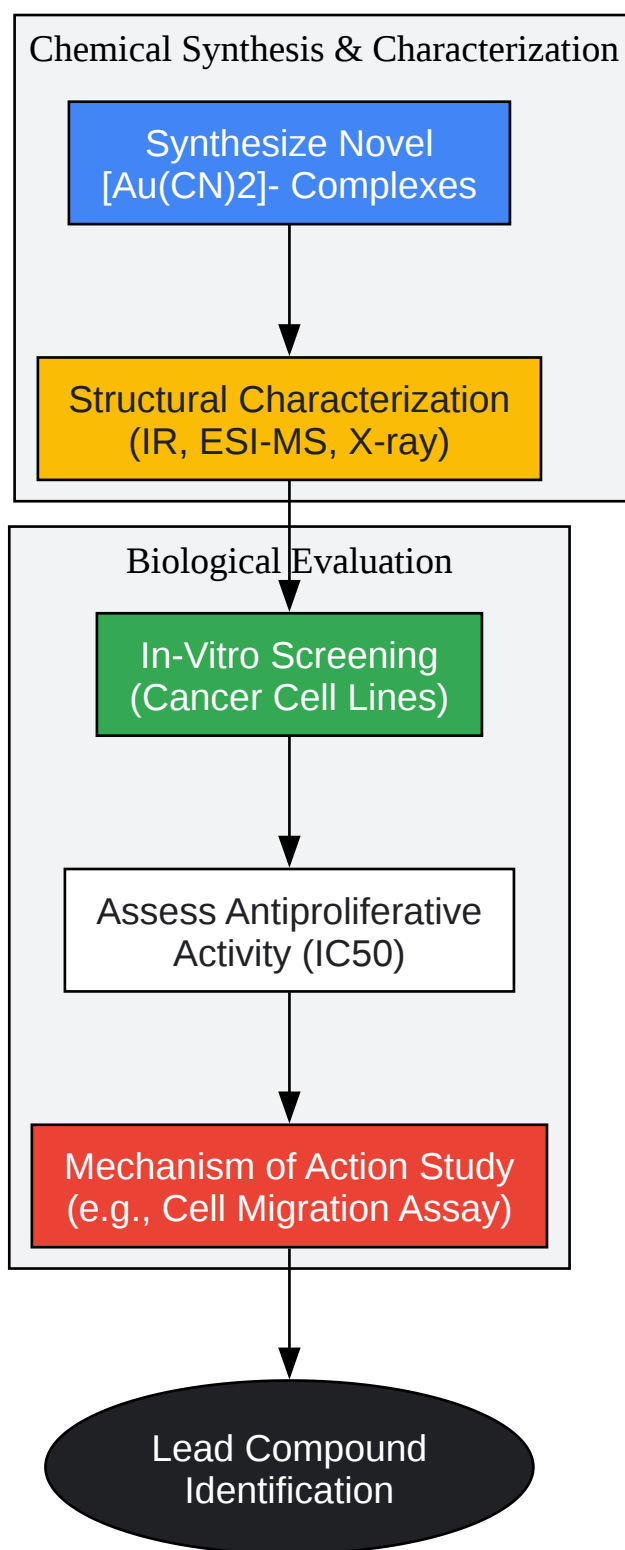
Applications in Drug Development and Research

While traditionally used in metallurgy, the unique chemical properties of gold complexes, including dicyanoaurate, have attracted interest in medicinal chemistry. Gold(I) compounds are known for their potential therapeutic effects.

Anticancer Research

Recent studies have focused on synthesizing novel cyanide-bridged coordination compounds based on the dicyanoaurate(I) ion. These complexes have been evaluated for their anticancer activity in vitro against various cancer cell lines.^[9] Research indicates that these gold(I) compounds can exhibit potent antiproliferative activity and may inhibit cell migration by affecting cytoskeletal proteins.^[9] This opens a promising avenue for developing new chemotherapeutic agents.

The general workflow for investigating these novel compounds is outlined below.



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Caption: Conceptual workflow for anticancer drug discovery using dicyanoaurate complexes.

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